

# Personal protective equipment for handling Glycoursodeoxycholic Acid-d4

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## Compound of Interest

Compound Name: Glycoursodeoxycholic Acid-d4

Cat. No.: B10820304

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## Essential Safety and Handling Guide for Glycoursodeoxycholic Acid-d4

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Glycoursodeoxycholic Acid-d4** in a laboratory setting. Following these procedures will help ensure the safe handling, storage, and disposal of this compound, fostering a secure research environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**Glycoursodeoxycholic Acid-d4** in its solid form is not classified as a hazardous substance or mixture.<sup>[1]</sup> However, it is crucial to recognize that it is often supplied as a solution in a flammable and toxic solvent, such as methanol or ethanol. The primary hazards are therefore often associated with the solvent. Always refer to the specific Safety Data Sheet (SDS) provided with the product you have received.

Quantitative Data Summary

Property	Value	Source
Physical State	White Solid	[2]
Molecular Formula	C <sub>26</sub> H <sub>39</sub> D <sub>4</sub> NO <sub>5</sub>	[2]
Molecular Weight	453.65 g/mol	[2]
Melting Point	233 °C (non-deuterated form)	[3]
Purity	>95% by NMR; >98% atom D	[2]
Storage Temperature	-20°C	[4]

#### Personal Protective Equipment (PPE) Recommendations

Equipment	Specification	Rationale
Eye Protection	Safety glasses with side shields or goggles.	Protects eyes from dust particles of the solid compound and splashes of solutions.
Hand Protection	Nitrile gloves.	Provides protection against incidental contact with the compound and solvents.
Body Protection	Laboratory coat.	Protects skin and clothing from spills.
Respiratory Protection	Not generally required for the solid. Use a fume hood when handling solutions.	The solid form has low volatility. Solvents, however, can produce harmful vapors.

## Operational Plan: From Receipt to Use

A systematic approach to handling **Glycoursodeoxycholic Acid-d4** is essential for safety and research integrity.

### Step 1: Receiving and Storage

- Upon receipt, verify the integrity of the container.

- Store the compound at -20°C in a tightly sealed container, as recommended.[\[4\]](#)
- Log the compound into your chemical inventory system.

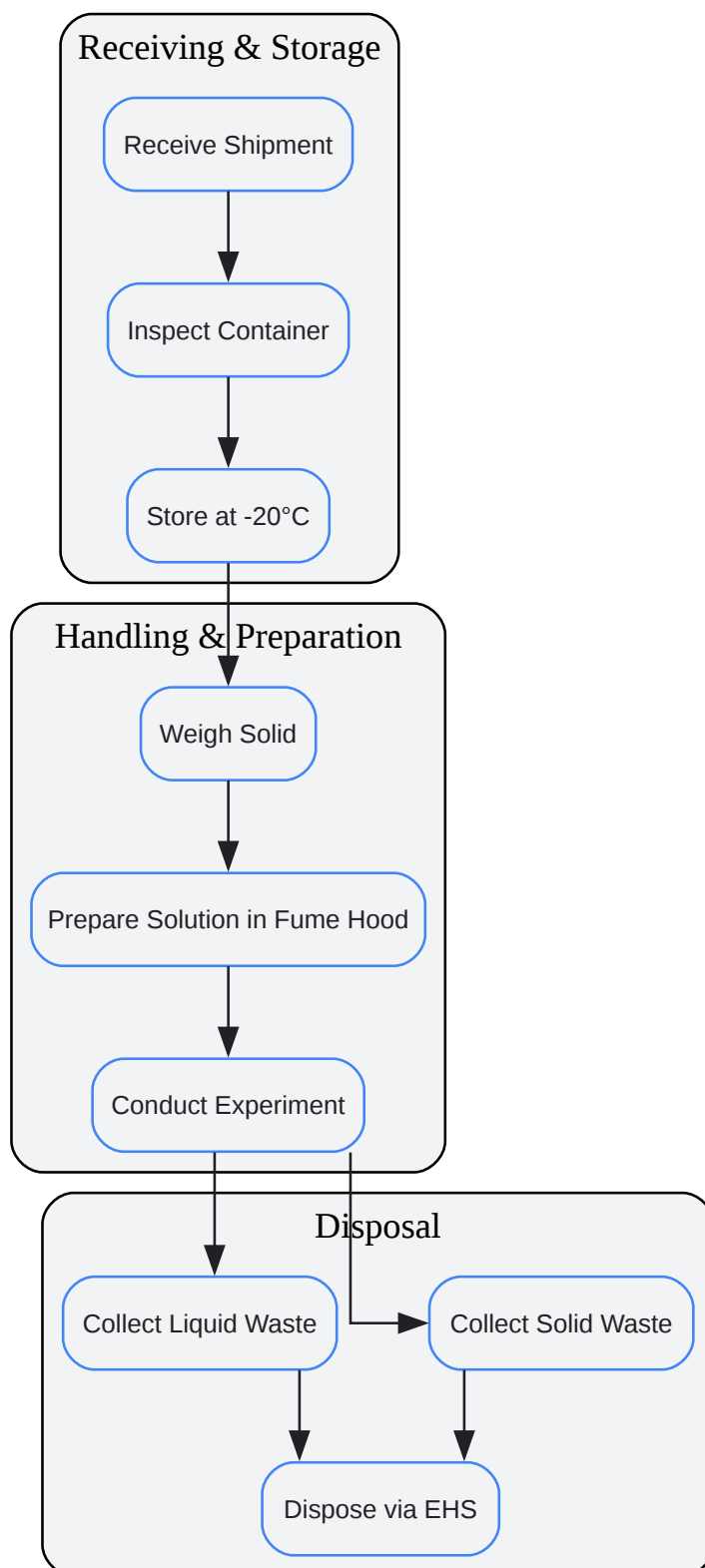
#### Step 2: Handling and Weighing (Solid Form)

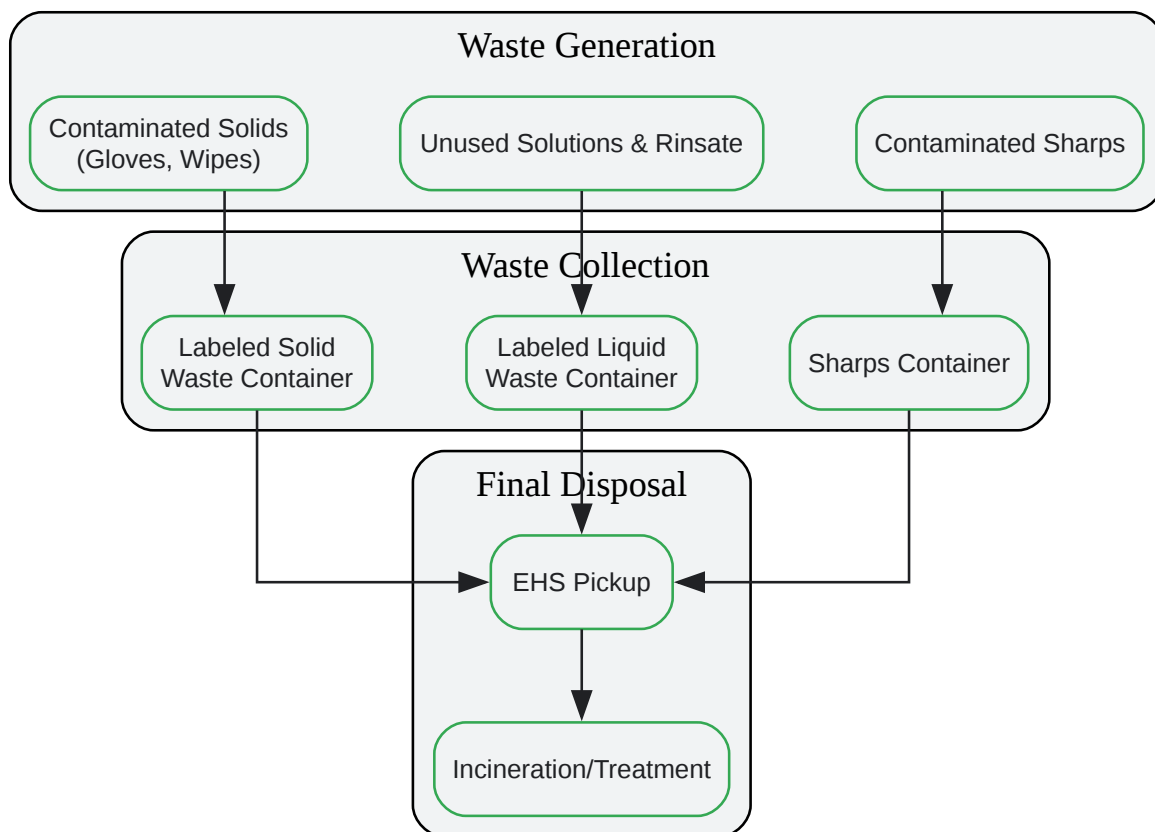
- Handle the solid compound in a designated area, away from high traffic.
- To avoid creating dust, do not handle the solid in a manner that causes it to become airborne.
- For weighing, use a balance inside a fume hood or a ventilated balance enclosure if available.

#### Step 3: Preparing Solutions

- All work with solutions of **Glycoursodeoxycholic Acid-d4**, especially in volatile solvents, must be conducted in a certified chemical fume hood.
- Use the smallest necessary volume of solvent.
- Ensure all containers are clearly and accurately labeled with the compound name, concentration, solvent, and date of preparation.

#### Experimental Workflow





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## References

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